

# Spectroscopic Identification of Fulminic Acid in the Interstellar Medium: A Technical Guide

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## Compound of Interest

Compound Name: *Fulminic acid*

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## Abstract

**Fulminic acid** (HCNO), a metastable isomer of isocyanic acid (HNCO), has been a subject of significant interest in astrochemistry since its first confirmed detection in the interstellar medium (ISM). This technical guide provides a comprehensive overview of the spectroscopic methods employed for the identification of HCNO in various interstellar environments. It details the observational instrumentation, specific rotational transitions targeted, and the analytical techniques used to determine its abundance and distribution. This document summarizes key quantitative data from pivotal studies, outlines the experimental protocols for its detection, and presents logical workflows through diagrammatic representations to serve as a resource for researchers in astrochemistry, molecular spectroscopy, and related fields.

## Introduction

The interstellar medium is a rich reservoir of molecular diversity, hosting a variety of species that are fundamental to our understanding of cosmic chemical evolution. Among these, the isomers of the [H, C, N, O] system are of particular interest due to their roles in the formation of more complex organic molecules. **Fulminic acid** (HCNO) is one such isomer, existing at a higher energy state than its more stable counterpart, isocyanic acid (HNCO). The detection and characterization of HCNO provide crucial insights into the kinetic and thermodynamic conditions prevailing in interstellar clouds.<sup>[1]</sup>

The first definitive detection of **fulminic acid** in space was a significant milestone, confirming its presence in cold, dense environments.<sup>[2][3]</sup> Subsequent observations have expanded our

knowledge of its distribution and have led to detailed studies of the abundance ratios of HNCO isomers, offering a valuable probe into the underlying chemical formation and destruction pathways.<sup>[1][4]</sup> This guide synthesizes the methodologies and findings from these seminal works.

## Observational and Experimental Protocols

The identification of HCNO in the interstellar medium relies on the detection of its characteristic rotational transitions at millimeter wavelengths. This section details the common experimental setup and observational procedures.

### Instrumentation

The primary instrument utilized for the majority of HCNO detections has been the IRAM 30-meter telescope located at Pico Veleta, Spain.<sup>[1][5]</sup> This single-dish radio telescope is equipped with sensitive heterodyne receivers, such as the Eight Mixer Receiver (EMIR), which cover a wide range of frequencies in the millimeter and sub-millimeter domains. The high spectral resolution of the associated spectrometers is crucial for resolving the narrow linewidths of molecular transitions in cold interstellar clouds.

### Observational Procedure

The standard observational technique employed is position switching. This involves alternately pointing the telescope at the target source and a nearby "off-source" position that is devoid of detectable emission. This process allows for the subtraction of atmospheric and instrumental background noise, resulting in a clean spectrum of the astronomical source. Integration times are typically on the order of hours per source and transition to achieve a sufficient signal-to-noise ratio for detecting these weak signals.<sup>[4]</sup>

### Data Reduction and Analysis

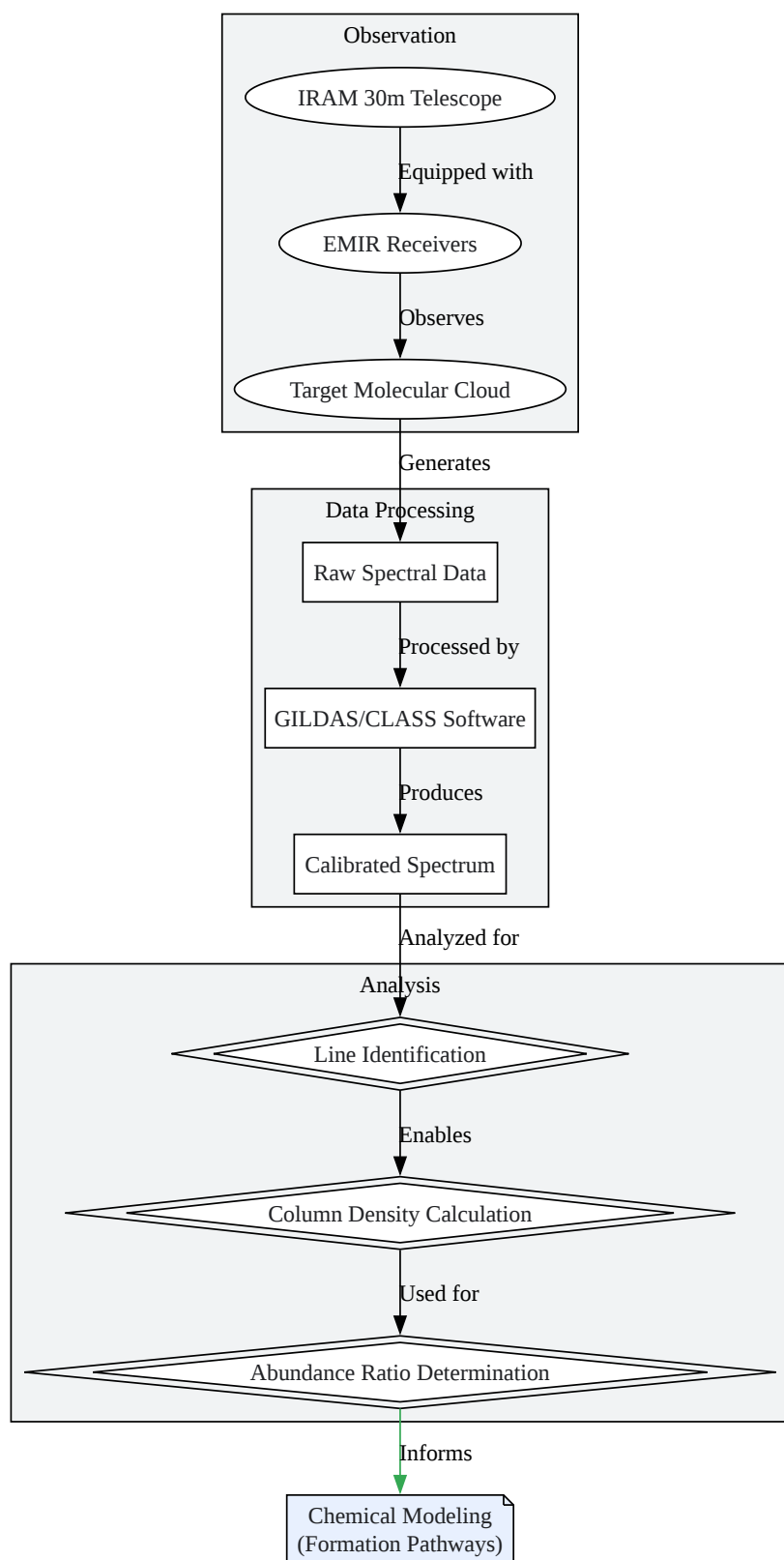
The raw observational data are processed using specialized software packages like the GILDAS/CLASS software suite. The reduction process involves calibration of the intensity scale, baseline subtraction, and averaging of individual spectra. The identification of a molecular line is confirmed by matching the observed frequency with the predicted frequency from laboratory spectroscopic data. The line parameters, such as intensity, linewidth, and radial velocity, are then determined by fitting a Gaussian profile to the observed spectral line.

## Spectroscopic Data and Analysis

The rotational spectrum of the linear molecule HCNO is characterized by a series of transitions with well-defined frequencies. The initial detections and subsequent confirmations have focused on specific rotational transitions in the millimeter-wave domain.

### Key Rotational Transitions

The first interstellar detection of HCNO was achieved through the observation of its  $J = 4-3$  and  $J = 5-4$  rotational transitions.<sup>[2][3][5]</sup> The rest frequencies for these and other relevant transitions are precisely known from laboratory measurements.



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Caption: Workflow for the Spectroscopic Identification of Interstellar HCNO.

## Quantitative Data Summary

The following tables summarize the key observational parameters and derived physical properties for HCNO from various studies.

Table 1: Observed Rotational Transitions of HCNO

Transition	Rest Frequency (MHz)	Source of Frequency Data
J = 4–3	91751.320 ± 0.004	Marcelino et al. (2009)[3]
J = 5–4	114688.383 ± 0.005	Marcelino et al. (2009)[3]
J = 2–1 (DCNO)	Not specified	Cernicharo et al. (2024)[6]
J = 9–8	Not specified	Marcelino et al. (2010)[4]

Table 2: Column Densities and Abundance Ratios of HCNO in Different Interstellar Sources

Source	N(HCNO) (cm <sup>-2</sup> )	N(HNCO) (cm <sup>-2</sup> )	HNCO/HCNO Ratio	Reference
B1	$(2.5 \pm 0.5) \times 10^{11}$	$(1.0 \pm 0.2) \times 10^{13}$	~40	Marcelino et al. (2009)[2][3]
L1544	$(1.5 \pm 0.3) \times 10^{11}$	$(1.0 \pm 0.2) \times 10^{13}$	~67	Marcelino et al. (2009)[2][3]
L183	$(2.0 \pm 0.4) \times 10^{11}$	$(1.4 \pm 0.3) \times 10^{13}$	~70	Marcelino et al. (2009)[2][3]
L1527	$(3.0 \pm 0.6) \times 10^{11}$	$(1.5 \pm 0.3) \times 10^{13}$	~50	Marcelino et al. (2009)[2][3]
TMC-1	$(7.8 \pm 0.2) \times 10^{10}$	-	>350	Cernicharo et al. (2024)[6], Marcelino et al. (2009)[2][3]
Orion KL	Not detected	-	>1000	Marcelino et al. (2009)[2][3]
L1527 (HOCN detected)	Previously observed	-	HCNO/HOCN ~ 1	Marcelino et al. (2010)[1][4]
Quiescent Clouds	-	-	HCNO/HOCN ~ 1	Marcelino et al. (2010)[1]
Warm Clouds	Not detected	-	HCNO/HOCN < 0.01-0.1	Marcelino et al. (2010)[1]

## Chemical Formation and Significance

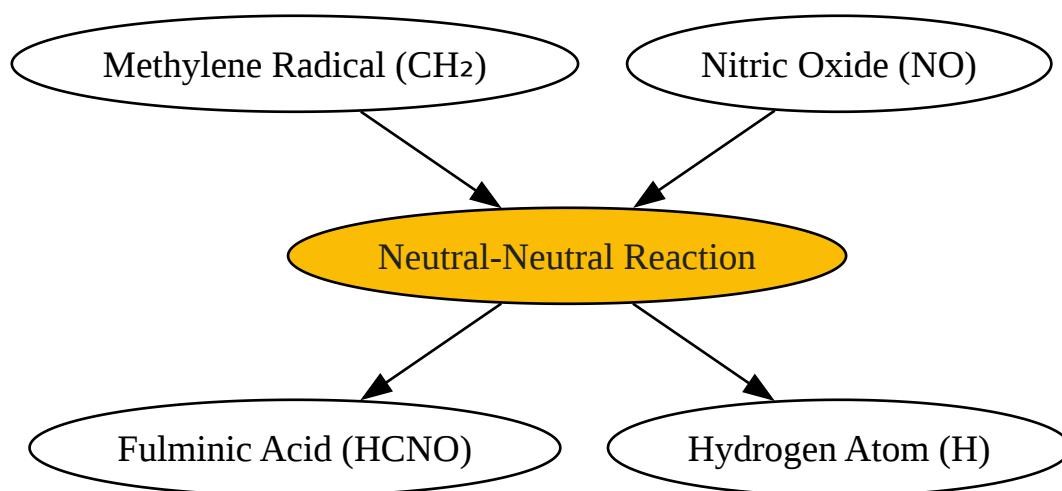
The observed abundances of HCNO and its isomers provide critical constraints for chemical models of the interstellar medium. The formation of **fulminic acid** is thought to be a key indicator of specific chemical pathways that are active in cold, dense clouds.

## Proposed Formation Pathway

One of the primary proposed gas-phase formation routes for HCNO is the neutral-neutral reaction between the methylene radical (CH<sub>2</sub>) and nitric oxide (NO):



This reaction is considered to be a significant contributor to the HCNO abundance observed in dark clouds and low-mass star-forming regions.[2][3] The observed abundance of HCNO in these regions, with respect to molecular hydrogen, is on the order of  $1\text{-}5 \times 10^{-10}$ . [2][3]



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Caption: Proposed Gas-Phase Formation Pathway for **Fulminic Acid**.

## Diagnostic Potential of Isomer Ratios

The abundance ratio of HCNO to its more stable isomer, HNCO, as well as to HOCN, serves as a powerful diagnostic tool for the physical and chemical conditions of a given interstellar environment. The significant variation of the HCNO/HOCN ratio between cold, quiescent clouds and warmer regions suggests that different formation and destruction mechanisms are dominant under different conditions.[1] In quiescent clouds, the HCNO/HOCN ratio is close to unity, while in warmer clouds, it is significantly lower, at less than 0.01-0.1.[1]

## Conclusion

The spectroscopic identification of **fulminic acid** in the interstellar medium has opened up new avenues for investigating the complex chemistry of cold molecular clouds. The use of high-

resolution millimeter-wave spectroscopy has been instrumental in not only detecting this elusive molecule but also in quantifying its abundance and distribution. The data gathered from these observations provide essential benchmarks for theoretical models of interstellar chemistry. Future investigations with next-generation telescopes will undoubtedly uncover more about the role of HCNO and its isomers in the cosmic molecular lifecycle.

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- To cite this document: BenchChem. [Spectroscopic Identification of Fulminic Acid in the Interstellar Medium: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210680#spectroscopic-identification-of-fulminic-acid-in-interstellar-medium]

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